

# In-Depth Technical Guide to Ohchinin Acetate: Chemical Structure, Properties, and Biological Activities

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## Compound of Interest

Compound Name: *Ohchinin Acetate*

Cat. No.: *B1155075*

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## Abstract

**Ohchinin Acetate** is a complex tetranortriterpenoid, a class of limonoids, naturally occurring in plants of the Meliaceae family, notably *Azadirachta indica* (Neem) and *Melia azedarach*.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Ohchinin Acetate**. Detailed experimental protocols for its isolation and characterization, alongside data on its potential biological effects, are presented to support further research and development.

## Chemical Structure and Properties

**Ohchinin Acetate** is a structurally intricate natural product. Its chemical identity and properties are summarized below.

## Chemical Structure

The definitive structure of **Ohchinin Acetate** has been elucidated through spectroscopic methods.

Figure 1: 2D Chemical Structure of **Ohchinin Acetate**

Caption: Simplified diagram of **Ohchinin Acetate**'s key structural features.

## Physicochemical Properties

A summary of the key physicochemical properties of **Ohchinin Acetate** is provided in Table 1.

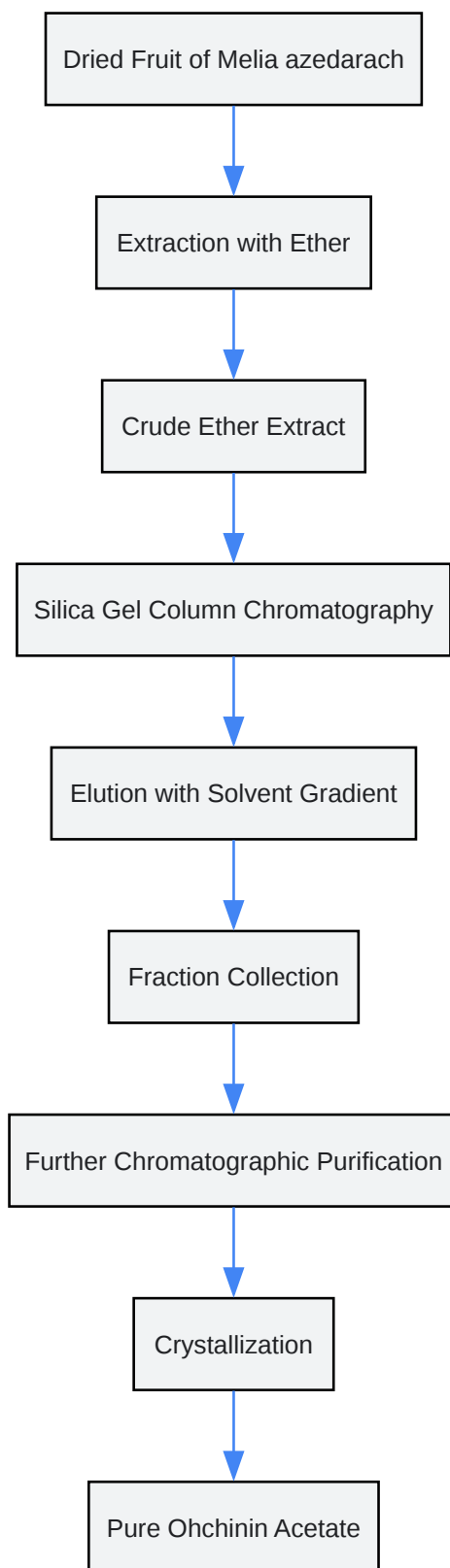
Property	Value	Source
Molecular Formula	C38H44O9	PubChem[1]
Molar Mass	644.77 g/mol	PubChem[1]
IUPAC Name	[(1R,2S,4R,6R,9R,10R,11R,12S,14R,15R,18R)-14-acetyloxy-6-(furan-3-yl)-10-(2-methoxy-2-oxoethyl)-7,9,11,15-tetramethyl-3,17-dioxapentacyclo[9.6.1.02,9.04,8.015,18]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate	PubChem[1]
CAS Number	67023-81-8	ChemicalBook
Predicted Boiling Point	694.3 ± 55.0 °C	ChemicalBook
Predicted Density	1.27 ± 0.1 g/cm <sup>3</sup>	ChemicalBook
Appearance	Colorless prisms	Ochi et al., 1978
Storage Temperature	2-8 °C	ChemBK

## Experimental Protocols

### Isolation and Purification of Ohchinin Acetate

The following protocol is based on the methodology described for the isolation of limonoids from *Melia azedarach*.

Figure 2: Workflow for the Isolation of **Ohchinin Acetate**



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Caption: General experimental workflow for isolating **Ohchinin Acetate**.

#### Detailed Methodology:

- **Extraction:** The dried and powdered fruits of *Melia azedarach* Linn. var. *japonica* Makino are subjected to exhaustive extraction with diethyl ether at room temperature.
- **Concentration:** The resulting ether extract is concentrated under reduced pressure to yield a crude residue.
- **Chromatography:** The crude extract is then subjected to silica gel column chromatography.
- **Elution:** A solvent gradient, typically starting with a non-polar solvent and gradually increasing in polarity (e.g., a hexane-ethyl acetate gradient), is used to elute the compounds.
- **Fractionation and Analysis:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing **Ohchinin Acetate**.
- **Purification:** Fractions rich in **Ohchinin Acetate** are combined and may require further purification steps, such as preparative TLC or repeated column chromatography, to achieve high purity.
- **Crystallization:** The purified **Ohchinin Acetate** is crystallized from a suitable solvent system to obtain colorless prisms.

## Structural Elucidation

The structure of **Ohchinin Acetate** is typically confirmed using a combination of spectroscopic techniques.

Table 2: Spectroscopic Data for **Ohchinin Acetate**

Technique	Key Observations
$^1\text{H}$ NMR	Reveals the number and connectivity of protons in the molecule.
$^{13}\text{C}$ NMR	Provides information on the carbon skeleton of the molecule.
Mass Spectrometry	Determines the molecular weight and fragmentation pattern.
IR Spectroscopy	Identifies the presence of functional groups such as esters and carbonyls.
UV Spectroscopy	Indicates the presence of chromophores within the molecule.

## Biological Activity and Potential Applications

Limonoids from the Meliaceae family are known for a wide range of biological activities, including insecticidal, anti-inflammatory, and anticancer effects. While specific data for **Ohchinin Acetate** is limited, studies on related compounds and extracts from *Melia azedarach* suggest potential therapeutic and agricultural applications.

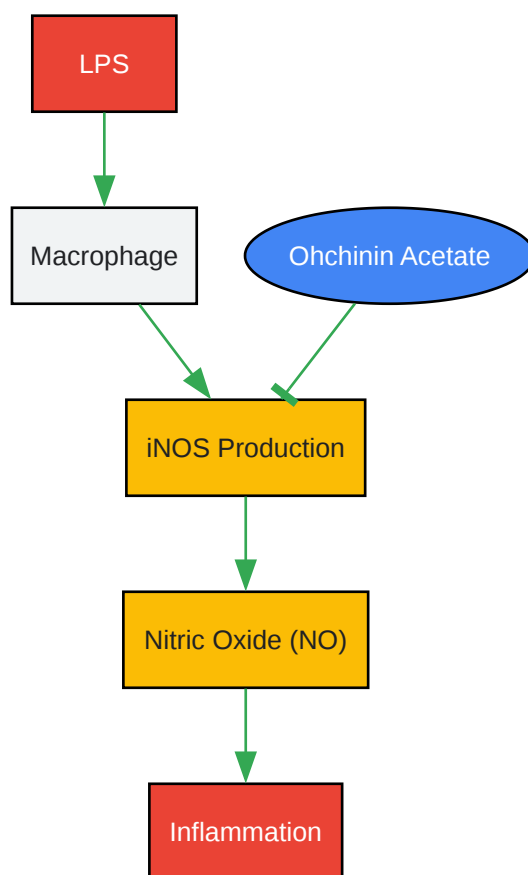
### Insecticidal Activity

Extracts from *Melia azedarach* containing various limonoids have demonstrated insect deterrent and insecticidal properties against several agricultural pests.<sup>[2]</sup> The complex structure of limonoids like **Ohchinin Acetate** is thought to interfere with insect feeding and development.

### Anti-inflammatory Activity

Several limonoids isolated from *Melia azedarach* have shown significant anti-inflammatory effects.<sup>[3][4]</sup> For instance, some related compounds have been found to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-induced macrophages, a key process in the inflammatory response.<sup>[5]</sup>

Figure 3: Potential Anti-inflammatory Mechanism of Action



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Caption: Hypothesized inhibition of iNOS by **Ohchinin Acetate**.

## Anticancer Activity

While direct studies on the anticancer activity of **Ohchinin Acetate** are not widely available, various extracts and isolated compounds from *Melia azedarach* have been reported to exhibit cytotoxic effects against different cancer cell lines.[6] The proposed mechanisms often involve the induction of apoptosis and cell cycle arrest.

## Future Directions

**Ohchinin Acetate** represents a promising natural product for further investigation. Future research should focus on:

- Quantitative Biological Assays: Determining the specific IC<sub>50</sub> or EC<sub>50</sub> values of pure **Ohchinin Acetate** in various insecticidal, anti-inflammatory, and anticancer assays.

- Mechanism of Action Studies: Elucidating the precise molecular targets and signaling pathways affected by **Ohchinin Acetate**.
- Synthesis and Analogue Development: Exploring the total synthesis of **Ohchinin Acetate** and creating analogues to improve potency and selectivity for specific biological targets.

## Conclusion

**Ohchinin Acetate** is a structurally complex limonoid with significant potential for applications in agriculture and medicine. This guide has summarized its chemical structure, properties, and the current understanding of its biological activities. The provided experimental frameworks for isolation and characterization, along with the overview of its potential therapeutic effects, aim to facilitate further research into this intriguing natural product.

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